

# Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methylbenzyl Bromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylbenzyl bromide

Cat. No.: B048147

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

The safe handling of chemical reagents is paramount in the fast-paced environment of research and drug development. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **2-Methylbenzyl bromide** (CAS No. 89-92-9), a combustible and corrosive liquid. Adherence to these protocols is critical to ensure the safety of all laboratory personnel and the integrity of your research.

## Essential Safety Information at a Glance

Below is a summary of the key safety and physical properties of **2-Methylbenzyl bromide**. This information should be reviewed by all personnel before handling the chemical.

Property	Value	Citation(s)
Synonyms	$\alpha$ -Bromo-o-xylene, o-Xylyl bromide	[1]
Appearance	Yellow Liquid	[1]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Br	[2]
Molecular Weight	185.06 g/mol	[2]
Boiling Point	216-217 °C @ 742 mmHg	[1][2]
Melting Point	16 - 20 °C	[1][2]
Flash Point	82 °C (179.6 °F) - closed cup	[1][2]
Density	1.381 g/mL at 25 °C	[2]
Signal Word	Danger	[1][3]
Hazard Classifications	Skin Corrosion 1B, Combustible Liquid	[2]
Hazard Statements	Causes severe skin burns and eye damage.	[4]

## Operational Plan: From Receipt to Disposal

A systematic approach is crucial for safely managing **2-Methylbenzyl bromide** within the laboratory.

### 1. Receiving and Storage:

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.
- Storage: Store in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[1] The storage area should be designated for corrosive materials.[1] Keep containers tightly closed.[1] This substance is incompatible with bases, strong oxidizing agents, alcohols, amines, and metals.[1]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are mandatory.[3] Use eye protection that is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Wear appropriate chemical-resistant gloves and clothing to prevent skin exposure.[1][3] Remove and wash contaminated clothing before reuse.[1]
- Respiratory Protection: Handle the product only in a closed system or provide appropriate exhaust ventilation, such as a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

### 3. Handling and Use:

- Ventilation: Always handle **2-Methylbenzyl bromide** in a well-ventilated area or a certified chemical fume hood.
- Hygiene: Wash hands thoroughly after handling.[1][3] Do not eat, drink, or smoke when using this product.[5]
- Spill Preparedness: Ensure that eyewash stations and safety showers are close to the workstation.[1] A spill kit for corrosive materials should be readily available.

### 4. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Immediate medical attention is required.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[1] Immediate medical attention is required.[1]
- Inhalation: Remove the individual to fresh air.[1] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Rinse mouth and do not induce vomiting.[1] Call a physician or poison control center immediately.[1]

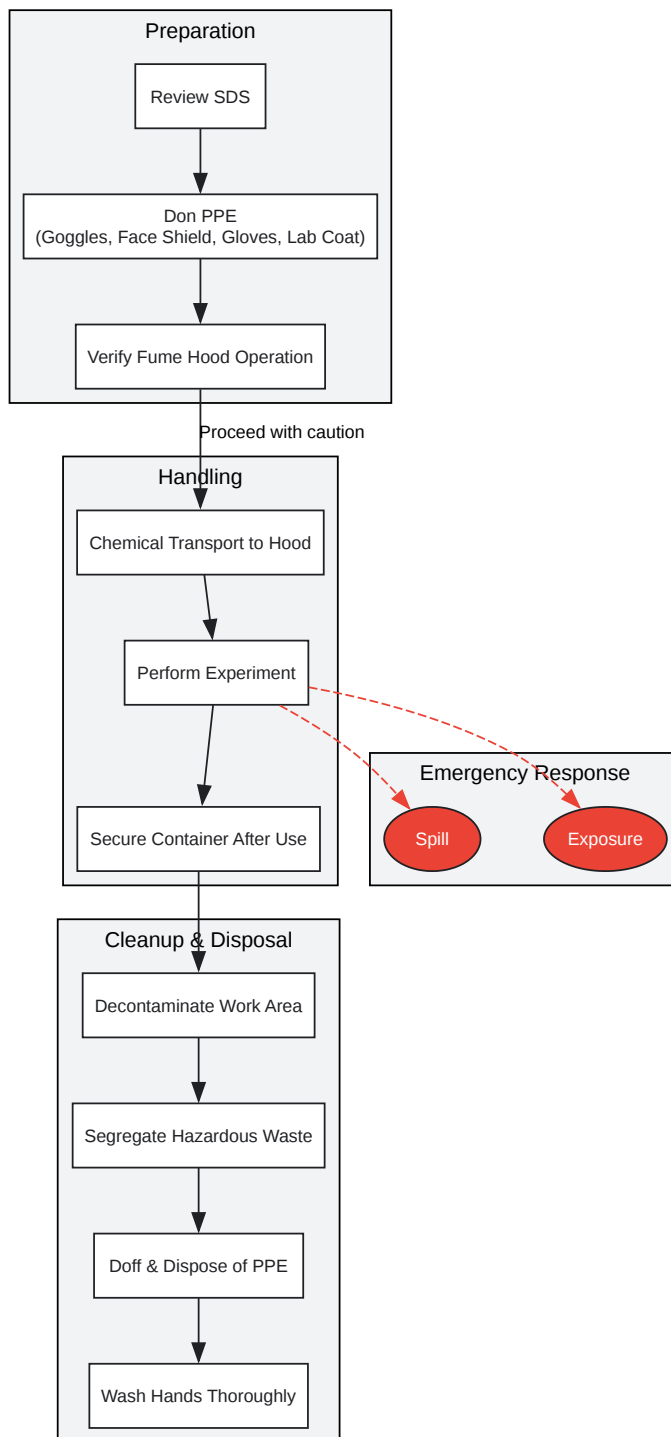
#### 5. Disposal:

- **Waste Collection:** All materials contaminated with **2-Methylbenzyl bromide**, including empty containers, gloves, and absorbent materials, must be collected in a designated and clearly labeled hazardous waste container.
- **Disposal Procedure:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[5\]](#)

## Experimental Workflow and Safety Checkpoints

The following diagram illustrates the logical workflow for handling **2-Methylbenzyl bromide**, emphasizing critical safety checkpoints.

## Safe Handling Workflow for 2-Methylbenzyl Bromide

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps and safety checks for handling **2-Methylbenzyl bromide**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 2-Methylbenzyl bromide 98 89-92-9 [sigmaaldrich.com]
- 3. 2-Methylbenzyl bromide - Safety Data Sheet [chemicalbook.com]
- 4. 2-Methylbenzyl bromide, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methylbenzyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b048147#personal-protective-equipment-for-handling-2-methylbenzyl-bromide\]](https://www.benchchem.com/product/b048147#personal-protective-equipment-for-handling-2-methylbenzyl-bromide)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)